

Technical Guide: Physical Characteristics & Applications of 12-pNCA

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Compound of Interest

Compound Name: 12-(4-Nitrophenyl)dodecanoic acid

CAS No.: 144146-28-1

Cat. No.: B12547861

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Chemical Constitution & Identity

12-pNCA is a synthetic fatty acid derivative engineered as a surrogate substrate for long-chain fatty acid hydroxylases, specifically Cytochrome P450 BM3 (CYP102A1).[5] It mimics the hydrophobic chain of lauric acid (C12) while carrying a distal chromogenic reporter.

Parameter	Technical Specification
IUPAC Name	12-(4-Nitrophenoxy)dodecanoic acid
Common Abbreviation	12-pNCA
CAS Number	230613-81-7
Molecular Formula	C ₁₈ H ₂₇ NO ₅
Molecular Weight	337.42 g/mol
Functional Class	Chromogenic Enzyme Substrate / Fatty Acid Analogue
SMILES	<chem>O=C(O)CCCCCCCCCCCCOc1ccc(cc1)[O-]</chem>

Physical Characteristics Profile

Solid-State Properties

- **Appearance:** 12-pNCA isolates as a pale yellow to white crystalline powder. The slight yellow coloration often intensifies upon storage due to trace hydrolysis releasing free p-nitrophenol.
- **Melting Point:** Typically observes a sharp melting transition range characteristic of long-chain fatty acid ethers. While specific experimental MP values vary by crystal polymorph, it behaves as a waxy solid at room temperature.
- **Stability:** The ether linkage is chemically stable under neutral conditions. However, the compound is light-sensitive (due to the nitro group) and should be stored in amber vials at -20°C.

Solution Properties & Solubility

The solubility profile of 12-pNCA is dominated by its amphiphilic nature—a long hydrophobic alkyl tail capped by a polar carboxyl group and a moderately polar nitro-aromatic head.

Solvent	Solubility Rating	Operational Note
Water	Insoluble	Precipitates immediately; unsuitable for direct aqueous stock prep.
DMSO	High (> 50 mM)	Preferred solvent for stock solutions. Stable for months at -20°C.
Ethanol/Methanol	Moderate	Soluble, but evaporation rates can alter stock concentration over time.
Tris/KPi Buffer	Low (< 100 µM)	Soluble only as a dilute dispersion (often requiring <1% DMSO cosolvent).

Spectroscopic Signature

The utility of 12-pNCA relies on the spectral shift between the substrate and its cleavage product.

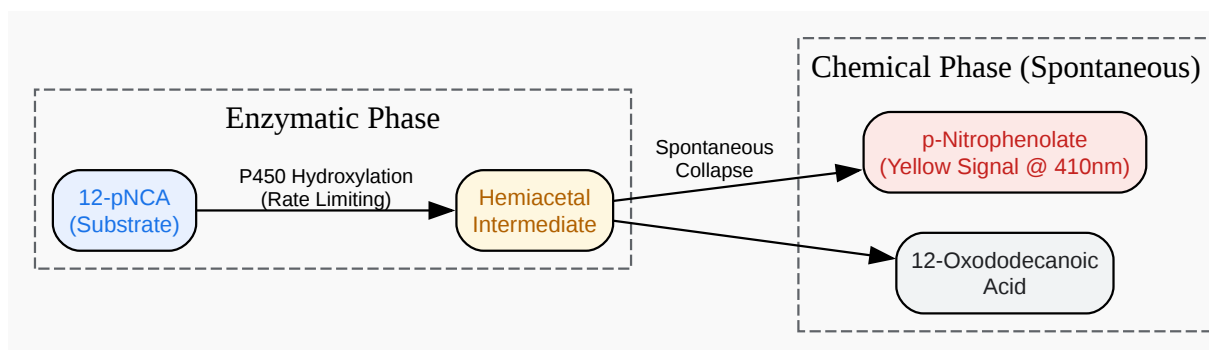
- Substrate (Intact): Absorbance maxima in the UV region (< 320 nm). Virtually transparent at 410 nm.
- Product (p-Nitrophenolate): Strong absorbance at 410 nm (Yellow).
- Extinction Coefficient (ϵ_{410}): $13,200 \text{ M}^{-1}\text{cm}^{-1}$ (at pH 8.2).
 - Critical Insight: The ϵ value is pH-dependent. The assay must be run at $\text{pH} > 7.5$ to ensure the released nitrophenol is deprotonated (phenolate form), which is the yellow chromophore.

Functional Mechanism: The "Trojan Horse" Probe

12-pNCA is designed to detect omega-hydroxylation (hydroxylation at the terminal carbon). The physical arrangement of the ether oxygen adjacent to the terminal carbon (C12) creates a chemically unstable intermediate upon enzymatic attack.

The Self-Immolative Pathway

- Binding: The hydrophobic chain inserts into the P450 active site.
- Catalysis: The enzyme hydroxylates the C12 carbon (adjacent to the oxygen).
- Destabilization: This forms a hemiacetal intermediate.
- Collapse: The hemiacetal is chemically unstable and spontaneously collapses, cleaving the ether bond.
- Signal Generation: This releases p-nitrophenolate (yellow) and 12-oxododecanoic acid.



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Figure 1: The mechanistic pathway of 12-pNCA. The probe relies on the instability of the hemiacetal formed after enzymatic hydroxylation to generate a colorimetric signal.

Experimental Protocol: High-Throughput P450 Assay

This protocol is validated for screening P450 BM3 libraries using 12-pNCA. It addresses the solubility constraints of the fatty acid chain.

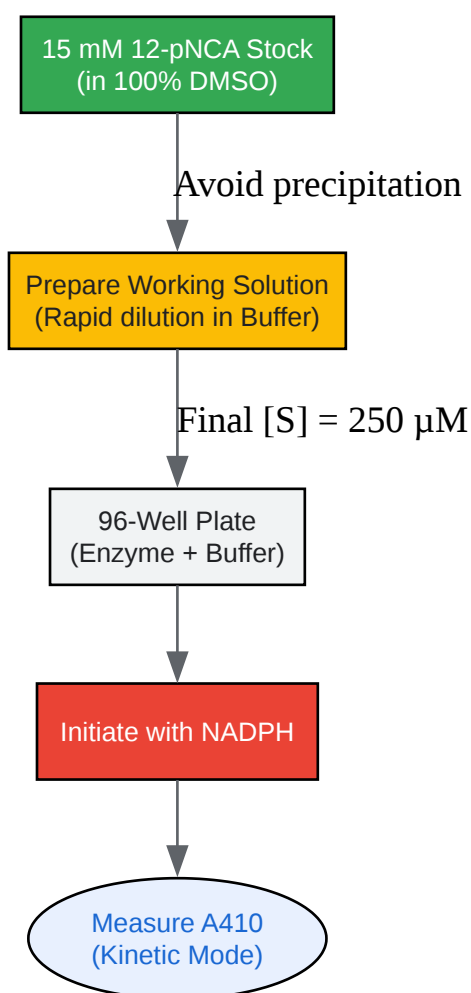
Reagents Preparation[4][8]

- Stock Solution (15 mM): Dissolve 50.6 mg of 12-pNCA in 10 mL of anhydrous DMSO. Store in aliquots at -20°C.
- Buffer: 100 mM Tris-HCl or Potassium Phosphate (KPi), pH 8.2.
 - Note: pH 8.2 is optimal to maximize the extinction coefficient of the p-nitrophenolate product.

Assay Workflow (96-Well Format)

- Enzyme Loading: Add 160 µL of Enzyme solution (in Buffer) to the well.
- Substrate Addition: Add 20 µL of 12-pNCA working solution.

- Preparation: Dilute the 15 mM DMSO stock into buffer immediately before use to avoid precipitation. Final assay concentration is typically 250 μ M.
- Solvent Tolerance: Ensure final DMSO concentration is < 2% to prevent enzyme denaturation, though BM3 variants are often robust up to 5% DMSO.
- Initiation: Add 20 μ L of NADPH (10 mM stock) or an NADPH regeneration system (Isocitrate/IDH).
- Measurement: Monitor Absorbance at 410 nm kinetically for 5–10 minutes at 25°C or 30°C.



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Figure 2: Workflow for 12-pNCA colorimetric assay. Critical control points include the DMSO concentration and rapid dilution to prevent substrate crashing.

Synthesis Overview

For researchers requiring custom synthesis (e.g., if commercial stock is unavailable), the synthesis follows a standard Williamson ether synthesis or nucleophilic substitution:

- Precursors: 12-Bromododecanoic acid + p-Nitrophenol.
- Conditions: Reflux in acetone/ethanol with Potassium Carbonate (K_2CO_3) base.
- Purification: Recrystallization from Ethanol/Hexane mixtures.
- Verification: 1H -NMR will show the characteristic triplets of the terminal methylene adjacent to the ether oxygen (~4.0 ppm) and the aromatic doublets of the nitrophenyl group.

References

- Schwaneberg, U., et al. (1999).[4] P-Nitrophenoxydodecanoic acid: A new surrogate substrate for rapid screening of fatty acid hydroxylase activity. *Analytical Biochemistry*.
- Otey, C. R., et al. (2006). Structure-Guided Recombination Creates an Artificial Family of Cytochromes P450. *PLOS Biology*.
- Key Organics. (n.d.). 12-(4-nitrophenoxy)dodecanoic acid Product Data. Key Organics Ltd.
- PubChem. (n.d.). Compound Summary: 2-(4-nitrophenoxy)dodecanoic acid (12-pNCA). National Library of Medicine.
- Sigma-Aldrich. (n.d.). Dodecanoic acid derivatives and P450 substrates.[1][3][5] Merck KGaA.

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Display of the self-sufficient CYP102A1 on the surface of E. coli-derived Outer Membrane Vesicles | bioRxiv \[biorxiv.org\]](#)
- [3. Structure-Guided Recombination Creates an Artificial Family of Cytochromes P450 | PLOS Biology \[journals.plos.org\]](#)
- [4. cheme.caltech.edu \[cheme.caltech.edu\]](#)
- [5. Tryptophan-96 in cytochrome P450 BM3 plays a key role in enzyme survival - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. angenesci.com \[angenesci.com\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
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